

Application Notes and Protocols for Casting with Cyanacure Curative

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cyanacure

Cat. No.: B1207773

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyanacure, chemically known as 2,2'-(1,2-Ethanediyldis(thio))bisbenzenamine, is an aromatic diamine curative utilized in the production of high-performance polyurethane elastomers. It serves as a direct replacement for 4,4'-methylene-bis(2-chloroaniline) (MBCA, or MOCA), a substance now considered a suspected carcinogen.[1] When combined with an isocyanate-terminated prepolymer like Adiprene L-100, **Cyanacure** facilitates a curing reaction that results in a strong, rubbery solid.

This document provides detailed application notes and protocols for casting with **Cyanacure** curative, specifically with Adiprene L-100. The resulting polyurethane elastomers exhibit high tensile strength and resilience, coupled with excellent resistance to abrasion, oils, solvents, and low temperatures.[2][3] Castings made with **Cyanacure** are comparable in strength to those made with MBCA but offer slightly greater elasticity.[1]

Safety Precautions

Before handling **Cyanacure** and its associated reagents, it is crucial to review the Safety Data Sheet (SDS) for each chemical. Personal Protective Equipment (PPE), including but not limited to safety goggles, chemical-resistant gloves, and a lab coat, should be worn at all times. All procedures should be conducted in a well-ventilated area, preferably within a fume hood, to avoid inhalation of vapors.

Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes and seek medical attention.
- Skin Contact: Wash the affected area thoroughly with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- Inhalation: Move to an area with fresh air. If breathing becomes difficult, seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.

Quantitative Data Summary

The physical properties of the cured polyurethane elastomer are highly dependent on the stoichiometric ratio of **Cyanacure** to the isocyanate prepolymer. A stoichiometry of 95% is generally recommended to achieve a well-balanced set of physical properties.^[4] Adjusting the amount of **Cyanacure** will alter the stoichiometry and, consequently, the final hardness and other mechanical properties of the elastomer. For instance, a higher stoichiometric ratio can increase the Shore A hardness into the 88-92 range.^[5]

The following table summarizes the typical physical properties of Adiprene L-100 cured with an aromatic diamine curative at a 95% stoichiometric ratio.

Physical Property	Typical Value	Test Method
Hardness	90 Shore A	ASTM D2240
100% Modulus	1100 psi (7.6 MPa)	ASTM D412
300% Modulus	2100 psi (14.5 MPa)	ASTM D412
Tensile Strength	4500 psi (31.0 MPa)	ASTM D412
Elongation	450%	ASTM D412
Tear Strength	75 lb/in (13.1 kN/m)	ASTM D624
Resilience (Rebound)	45%	ASTM D2632

Note: These values are representative of Adiprene L-100 cured with a standard aromatic diamine (MBCA) and serve as a close approximation for **Cyanacure**-cured systems. Actual values may vary based on the precise stoichiometry, curing conditions, and specific batch of reagents.

Experimental Protocols

Stoichiometry Calculation

The precise amount of **Cyanacure** curative required is determined by the percent isocyanate (%NCO) of the Adiprene L-100 prepolymer and the desired stoichiometry. The calculation is as follows:

Parts per hundred resin (phr) of **Cyanacure** = (Equivalent Weight of Curative × %NCO of Prepolymer × Desired Stoichiometry) / 42^[6]

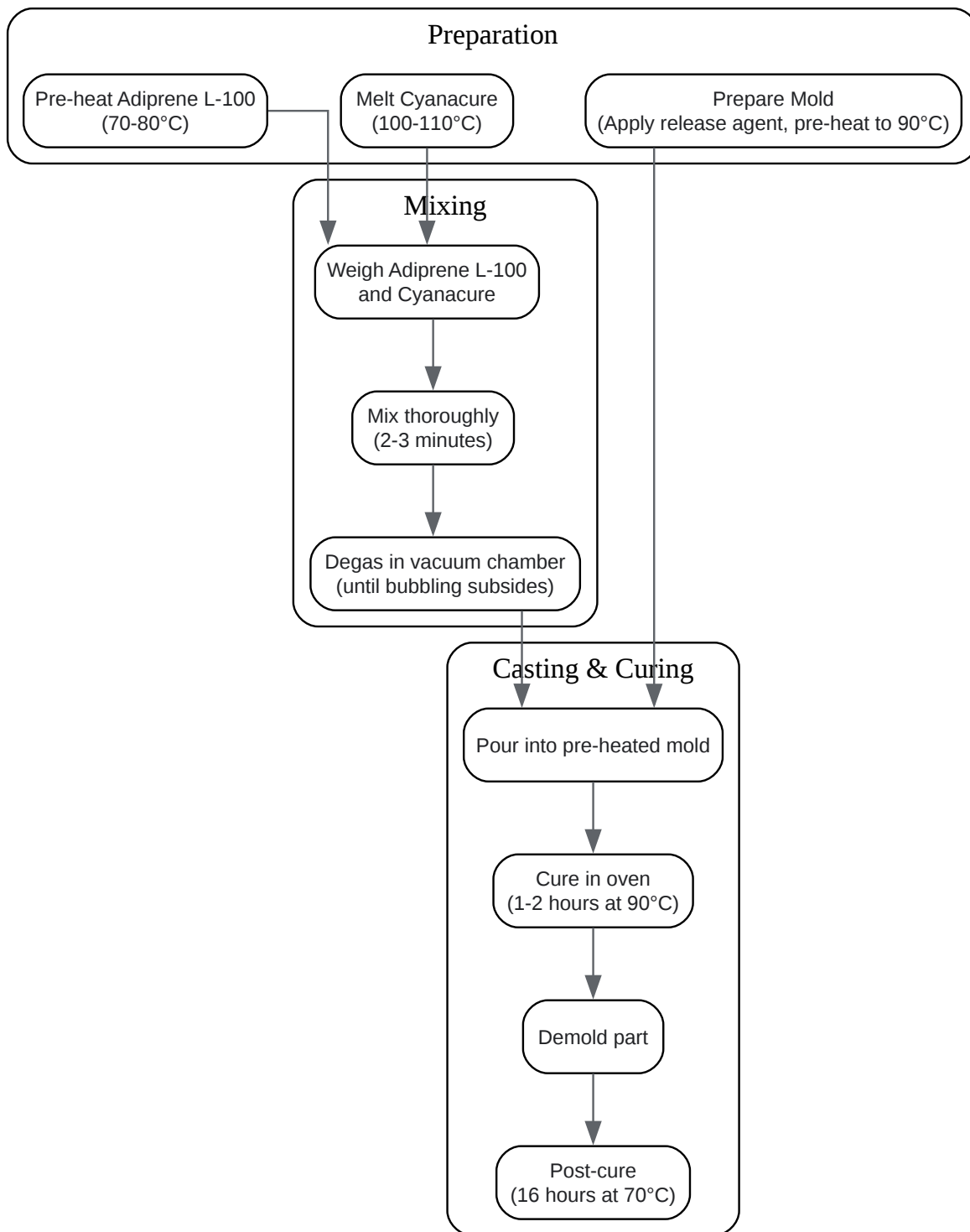
Where:

- Equivalent Weight of **Cyanacure**: 152.2 g/eq
- %NCO of Adiprene L-100: This value is lot-specific and can be found on the certificate of analysis (typically around 4.1%).
- Desired Stoichiometry: Expressed as a decimal (e.g., 95% = 0.95).

- 42: The molecular weight of the NCO group.

Casting Workflow

The following diagram outlines the general workflow for casting with **Cyanacure** curative.



[Click to download full resolution via product page](#)

Figure 1. Experimental workflow for casting with **Cyanacure** curative.

Detailed Methodologies

1. Preparation of Materials and Mold:

- **Adiprene L-100 Prepolymer:** Pre-heat the Adiprene L-100 to 70-80°C to reduce its viscosity. This can be done in a temperature-controlled oven.
- **Cyanacure Curative:** **Cyanacure** is a solid at room temperature and should be melted to a liquid state at 100-110°C before use.
- **Mold Preparation:** The mold should be clean and dry. Apply a suitable mold release agent to all surfaces that will come into contact with the polyurethane. Pre-heat the mold to the curing temperature of 90°C to prevent thermal shock and ensure uniform curing.[\[5\]](#)

2. Mixing and Degassing:

- Accurately weigh the pre-heated Adiprene L-100 and the molten **Cyanacure** into a mixing container based on the stoichiometry calculation.
- Mix the two components thoroughly for 2-3 minutes, scraping the sides and bottom of the container to ensure a homogeneous mixture. Avoid excessive whipping to minimize air entrapment.
- Place the mixing container in a vacuum chamber and apply a vacuum to degas the mixture. Continue degassing until the bubbling subsides, which typically takes 5-10 minutes. The mixture will rise and then fall as the air is removed.

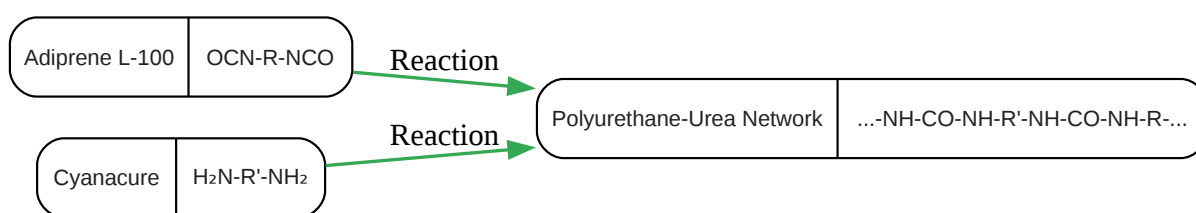
3. Casting and Curing:

- Carefully pour the degassed mixture into the pre-heated mold. Pour in a steady stream and at a low point in the mold to minimize the introduction of air bubbles.
- Place the filled mold in an oven set to 90°C. The initial cure time will vary depending on the size and complexity of the part, but 1-2 hours is a typical starting point. **Cyanacure** has a pot life of approximately 10-12 minutes.[\[1\]](#)
- After the initial cure, the part can be demolded. The part will be handleable but will not have achieved its final physical properties.

- For optimal performance, a post-curing step is recommended. Place the demolded part in an oven at 70°C for 16 hours.[4] This allows for the completion of the chemical reactions and the development of the full mechanical properties of the elastomer.

Curing Chemistry

The curing process involves the reaction of the isocyanate groups (-NCO) of the Adiprene L-100 prepolymer with the amine groups (-NH₂) of the **Cyanacure** curative. This polyaddition reaction forms urea linkages, resulting in a cross-linked polyurethane-urea network.



[Click to download full resolution via product page](#)

Figure 2. Simplified reaction pathway for polyurethane-urea formation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. prototech.com [prototech.com]
- 2. IMCD - Leading Speciality Chemicals & Ingredients Distributor [imcd.de]
- 3. specialchem.com [specialchem.com]
- 4. polytek.com [polytek.com]
- 5. Casting PU Elastomer Production and Application [taiwanpu.com]
- 6. crosslinktech.com [crosslinktech.com]

- To cite this document: BenchChem. [Application Notes and Protocols for Casting with Cyanacure Curative]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207773#step-by-step-guide-for-casting-with-cyanacure-curative]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com